

# Heptyl Acetoacetate: A Technical Safety Overview for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Heptyl acetoacetate*

Cat. No.: *B1266076*

[Get Quote](#)

## Introduction

**Heptyl acetoacetate** (CAS No. 42598-96-9), also known as acetoacetic acid n-heptyl ester or heptyl 3-oxobutanoate, is a specialty chemical with limited publicly available safety and toxicological data.<sup>[1][2]</sup> This technical guide synthesizes the available information from various chemical suppliers and databases to provide researchers, scientists, and drug development professionals with a concise overview of its known properties and potential hazards. It is important to note that comprehensive toxicological studies for this compound are not readily found in the public domain.<sup>[1]</sup>

## Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **heptyl acetoacetate**. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>3</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	200.27 - 200.28 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Colorless to almost colorless clear liquid	<a href="#">[3]</a> <a href="#">[5]</a>
Boiling Point	170 °C @ 30 mmHg 245 - 247 °C @ 760 mmHg	<a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	98.33 °C (209.00 °F) (Closed Cup)	<a href="#">[1]</a> <a href="#">[3]</a>
Density	0.95 g/cm <sup>3</sup>	<a href="#">[2]</a>
Refractive Index	1.4370 - 1.4410	<a href="#">[2]</a>
Vapor Pressure	0.028 mmHg @ 25.00 °C (estimated)	<a href="#">[3]</a>
logP (o/w)	2.915 (estimated)	<a href="#">[2]</a> <a href="#">[3]</a>
Purity	>95.0% (GC)	<a href="#">[5]</a>

## Hazard Identification and Classification

There is conflicting information regarding the GHS classification of **heptyl acetoacetate**. While some sources indicate no classification, others provide specific hazard statements.[\[1\]](#)[\[2\]](#) The more conservative classification, indicating potential hazards, is presented below. Researchers should handle this chemical with the assumption that it may be hazardous.

- GHS Pictogram: GHS07 (Exclamation Mark)[\[2\]](#)
- Signal Word: Warning[\[2\]](#)
- Hazard Statements:
  - H315: Causes skin irritation[\[2\]](#)
  - H319: Causes serious eye irritation[\[2\]](#)

- Precautionary Statements:

- P264: Wash skin thoroughly after handling.[2]
- P280: Wear protective gloves/eye protection/face protection.[2]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[2]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[2]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[2]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[2]

Heptyl Acetoacetate

Heptyl Acetoacetate  
CAS: 42598-96-9

GHS Hazard Classification

**GHS07**  
(Exclamation Mark)      **Signal Word: Warning**

**H315: Causes skin irritation**

**H319: Causes serious eye irritation**

[Click to download full resolution via product page](#)

GHS Hazard Classification for **Heptyl Acetoacetate**.

## Toxicological Information

Detailed toxicological data for **heptyl acetoacetate** is largely unavailable in the public domain.

- Oral/Parenteral Toxicity: Not determined.[[1](#)]
- Dermal Toxicity: Not determined.[[1](#)]
- Inhalation Toxicity: Not determined.[[1](#)]

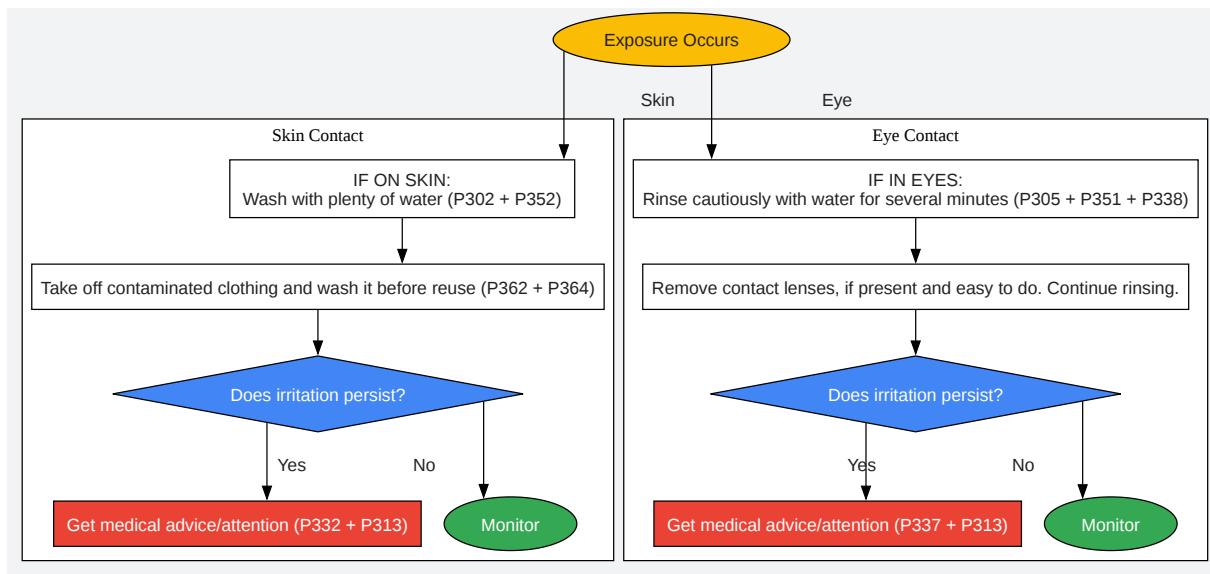
Due to the lack of specific data, it is prudent to handle this substance with care, using appropriate personal protective equipment (PPE) to minimize exposure.

## Experimental Protocols

A thorough search of publicly available literature and safety data sheets did not yield specific experimental protocols for the safety testing of **heptyl acetoacetate**. The provided hazard classifications are likely based on data from similar chemical structures or computational models.

## First-Aid Measures

Based on the potential for skin and eye irritation, the following first-aid measures are recommended.



[Click to download full resolution via product page](#)

First-Aid Response Workflow for **Heptyl Acetoacetate** Exposure.

## Handling and Storage

Standard safe laboratory practices should be followed when handling **heptyl acetoacetate**.

- Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment, including gloves and safety glasses. Avoid contact with skin and eyes. Wash hands thoroughly after handling.

- Storage: Keep container tightly closed in a dry and well-ventilated place.

## Conclusion

**Heptyl acetoacetate** is a chemical for which comprehensive safety data is not widely available. The existing information suggests that it should be treated as a substance that can cause skin and serious eye irritation. Researchers and drug development professionals should adhere to stringent safety protocols, including the use of appropriate personal protective equipment, to minimize any potential risk. Further toxicological studies are required to fully characterize the safety profile of this compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. thegoodsentscompany.com [thegoodsentscompany.com]
- 2. ACETOACETIC ACID N-HEPTYL ESTER | 42598-96-9 [chemicalbook.com]
- 3. heptyl acetoacetate [flavscents.com]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. Heptyl Acetoacetate | 42598-96-9 | Tokyo Chemical Industry UK Ltd. [tcichemicals.com]
- To cite this document: BenchChem. [Heptyl Acetoacetate: A Technical Safety Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1266076#heptyl-acetoacetate-safety-data-sheet-sds-information>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)